

Unveiling the Molecular Architecture: A Spectroscopic Guide to 2-Chloro-5-methoxyquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-methoxyquinoline

CAS No.: 160893-07-2

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Introduction

For researchers, scientists, and professionals in the field of drug development, the precise characterization of heterocyclic compounds is a cornerstone of innovation. Among these, quinoline derivatives hold a prominent place due to their diverse pharmacological activities. This in-depth technical guide focuses on the spectral analysis of a key intermediate, **2-chloro-5-methoxyquinoline**. While a complete set of experimentally-derived spectra for this specific molecule is not readily available in public databases, this guide will provide a robust, theoretically-grounded prediction of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. By leveraging established principles of spectroscopy and comparative data from analogous structures, we will construct a detailed spectral portrait of **2-chloro-5-methoxyquinoline**, offering a valuable resource for its identification and characterization.

This guide is structured to provide not just the data, but also the underlying scientific rationale for the predicted spectral features. We will delve into the causal relationships between the

molecular structure and its spectroscopic output, empowering researchers to interpret their own data with greater confidence.

Molecular Structure and Key Features

To comprehend the spectral data, a clear understanding of the molecule's structure is paramount. **2-Chloro-5-methoxyquinoline** possesses a bicyclic aromatic system with two key substituents: a chlorine atom at the 2-position and a methoxy group at the 5-position. These substituents exert significant electronic effects on the quinoline core, which in turn dictates the chemical shifts in NMR, the vibrational modes in IR, and the fragmentation patterns in mass spectrometry.

Caption: Molecular structure of **2-chloro-5-methoxyquinoline**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) provides detailed information about the hydrogen atoms in a molecule. The chemical shift of each proton is influenced by its local electronic environment. In **2-chloro-5-methoxyquinoline**, the aromatic protons will resonate in the downfield region (typically 7.0-9.0 ppm) due to the ring current effect of the quinoline system.^[1] The electron-withdrawing chlorine atom at C2 will deshield adjacent protons, while the electron-donating methoxy group at C5 will shield nearby protons.

Predicted ¹H NMR Spectral Data

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-3	~7.4	d	~8.5
H-4	~8.1	d	~8.5
H-6	~7.1	d	~7.5
H-7	~7.6	t	~8.0
H-8	~7.9	d	~8.5
-OCH ₃	~4.0	s	-

Disclaimer: These are predicted values based on known substituent effects and data from similar compounds. Actual experimental values may vary slightly.

Interpretation and Rationale

- Aromatic Protons (H-3, H-4, H-6, H-7, H-8): The protons on the quinoline ring will exhibit characteristic splitting patterns due to coupling with their neighbors.
 - H-3 and H-4: These protons on the pyridine ring are expected to be doublets due to coupling with each other. The electron-withdrawing effect of the adjacent chlorine atom is expected to deshield H-4 more significantly than H-3.[\[1\]](#)
 - H-6, H-7, and H-8: These protons on the benzene ring will form a more complex system. H-7 is expected to be a triplet due to coupling with both H-6 and H-8. H-6 and H-8 will likely appear as doublets. The methoxy group at C-5 will have a shielding effect, particularly on the ortho proton H-6, causing it to appear at a relatively upfield chemical shift for an aromatic proton.
- Methoxy Protons (-OCH₃): The three protons of the methoxy group are equivalent and will appear as a sharp singlet, as there are no adjacent protons to couple with. Their chemical shift around 4.0 ppm is characteristic of methoxy groups attached to an aromatic ring.[\[2\]](#)

Experimental Protocol for ¹H NMR

A standard protocol for acquiring a ¹H NMR spectrum of a solid sample like **2-chloro-5-methoxyquinoline** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry NMR tube. The use of a deuterated solvent is crucial to avoid large solvent signals in the spectrum.[\[3\]](#)
- Instrumentation: The spectrum should be acquired on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Acquisition Parameters:
 - A standard pulse sequence for ¹H NMR is used.

- The spectral width should be set to encompass the expected chemical shift range (e.g., 0-12 ppm).
- A sufficient number of scans (e.g., 16 or 32) should be acquired to obtain a good signal-to-noise ratio.
- Processing: The raw data (Free Induction Decay or FID) is Fourier transformed to obtain the frequency-domain spectrum. Phase and baseline corrections are then applied to obtain the final spectrum. Chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR (¹³C NMR) provides information about the carbon skeleton of a molecule. Each unique carbon atom in the molecule will give rise to a distinct signal in the spectrum. The chemical shifts are highly sensitive to the electronic environment of the carbon atoms.

Predicted ¹³C NMR Spectral Data

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~151
C-3	~122
C-4	~136
C-4a	~128
C-5	~155
C-6	~110
C-7	~130
C-8	~118
C-8a	~148
-OCH ₃	~56

Disclaimer: These are predicted values based on known substituent effects and data from similar compounds. Actual experimental values may vary slightly.

Interpretation and Rationale

- Aromatic Carbons: The ten carbon atoms of the quinoline ring system are all in different electronic environments and are therefore expected to show ten distinct signals.
 - C-2 and C-5: The carbons directly attached to the electronegative chlorine and oxygen atoms (C-2 and C-5, respectively) will be the most deshielded and appear at the furthest downfield chemical shifts.^[4]
 - Other Aromatic Carbons: The remaining aromatic carbons will resonate in the typical range of 110-150 ppm.^[4] The specific chemical shifts are influenced by the combined electronic effects of the substituents.
- Methoxy Carbon (-OCH₃): The carbon of the methoxy group will appear in the upfield region, typically around 55-60 ppm, which is characteristic for a methoxy carbon attached to an aromatic ring.^[5]

Experimental Protocol for ¹³C NMR

The experimental protocol for ¹³C NMR is similar to that for ¹H NMR, with a few key differences:

- Sample Preparation: A higher concentration of the sample (20-50 mg) is often required due to the lower natural abundance of the ¹³C isotope.
- Acquisition Parameters:
 - A proton-decoupled pulse sequence is typically used to simplify the spectrum by removing C-H coupling, resulting in a spectrum of singlets for each carbon.
 - A wider spectral width (e.g., 0-220 ppm) is necessary.
 - A significantly larger number of scans is required to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950-2850	Medium	Aliphatic C-H stretch (-OCH ₃)
~1600-1450	Strong	C=C and C=N aromatic ring stretching
~1250	Strong	Aryl-O-C asymmetric stretch
~1050	Strong	Aryl-O-C symmetric stretch
~850-750	Strong	C-H out-of-plane bending
~750	Strong	C-Cl stretch

Disclaimer: These are predicted values based on characteristic group frequencies. Actual experimental values may vary.

Interpretation and Rationale

- **C-H Stretching:** The peaks above 3000 cm⁻¹ are characteristic of C-H stretching vibrations in the aromatic ring. The peaks just below 3000 cm⁻¹ are due to the C-H stretching of the methyl group in the methoxy substituent.
- **Aromatic Ring Stretching:** The strong absorptions in the 1600-1450 cm⁻¹ region are characteristic of the stretching vibrations of the carbon-carbon and carbon-nitrogen double bonds within the quinoline ring system.[\[6\]](#)
- **Ether Linkage:** The presence of the methoxy group will give rise to strong C-O stretching bands. Phenyl alkyl ethers typically show two strong absorbances around 1250 cm⁻¹ (asymmetric stretch) and 1050 cm⁻¹ (symmetric stretch).[\[7\]](#)[\[8\]](#)
- **C-Cl Stretching:** The carbon-chlorine bond will have a characteristic stretching vibration in the fingerprint region, typically around 750 cm⁻¹.

- **Out-of-Plane Bending:** The strong absorptions in the 850-750 cm^{-1} region are due to the out-of-plane bending of the C-H bonds on the substituted aromatic rings.

Experimental Protocol for IR Spectroscopy

For a solid sample, the Attenuated Total Reflectance (ATR) or KBr pellet method can be used.

- **Sample Preparation (ATR):** A small amount of the solid sample is placed directly on the ATR crystal.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm^{-1} . A background spectrum is collected first and automatically subtracted from the sample spectrum.
- **Processing:** The resulting interferogram is Fourier-transformed to produce the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound.

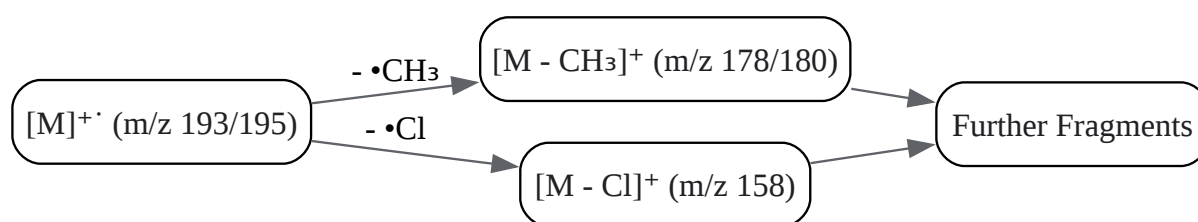
Predicted Mass Spectrum Data

m/z	Predicted Identity	Notes
193/195	$[M]^+$	Molecular ion peak. The M+2 peak is due to the ^{37}Cl isotope.
178/180	$[M - \text{CH}_3]^+$	Loss of a methyl radical from the methoxy group.
160/162	$[M - \text{CH}_3 - \text{H}_2\text{O}]^+$ or $[M - \text{OCH}_3]^+$	Further fragmentation.
127	$[M - \text{CH}_3 - \text{Cl}]^+$	Loss of a chlorine radical.

Disclaimer: These are predicted fragmentation patterns. The relative intensities of the peaks can vary depending on the ionization method and energy.

Interpretation and Rationale

- **Molecular Ion Peak:** The molecular ion peak is expected at an m/z corresponding to the molecular weight of **2-chloro-5-methoxyquinoline** ($C_{10}H_8ClNO$), which is approximately 193.63 g/mol. Due to the presence of chlorine, which has two common isotopes (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), the mass spectrum will show a characteristic isotopic pattern for the molecular ion. There will be a peak at m/z 193 (for the molecule containing ^{35}Cl) and a smaller peak at m/z 195 (for the molecule containing ^{37}Cl) with an intensity ratio of approximately 3:1.^{[9][10][11]}
- **Fragmentation Pattern:** The fragmentation of the molecular ion can provide valuable structural information.
 - **Loss of a Methyl Radical:** A common fragmentation pathway for methoxy-substituted aromatic compounds is the loss of a methyl radical ($\bullet CH_3$) from the methoxy group, resulting in a fragment ion at $[M - 15]^+$.^[12]
 - **Further Fragmentation:** Subsequent fragmentation could involve the loss of a chlorine atom or other small neutral molecules.



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Caption: Predicted major fragmentation pathways for **2-chloro-5-methoxyquinoline**.

Experimental Protocol for Mass Spectrometry

A standard protocol for Electron Ionization (EI) mass spectrometry is as follows:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS). The sample is vaporized in a high vacuum.
- **Ionization:** The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a positively charged molecular ion.^[13]
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Conclusion

This technical guide provides a comprehensive overview of the predicted spectral data for **2-chloro-5-methoxyquinoline**, a molecule of significant interest in synthetic and medicinal chemistry. By applying fundamental principles of NMR, IR, and Mass Spectrometry, and drawing comparisons with related structures, we have constructed a detailed spectral profile that can aid in the identification and characterization of this compound. The inclusion of standardized experimental protocols further enhances the practical utility of this guide for researchers in the field. It is our hope that this document will serve as a valuable resource, bridging the gap in available experimental data and facilitating the advancement of research involving this important quinoline derivative.

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